

C.I. Acid Brown 120 chemical properties and structure

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Compound of Interest

Compound Name: C.I. Acid brown 120

Cat. No.: B12385025

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C.I. Acid Brown 120: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

C.I. Acid Brown 120, identified by the Colour Index Number 35020 and CAS Registry Number 6428-26-8, is a multi-azo dye. As a member of the acid dye class, it is primarily utilized in the textile industry for dyeing protein fibers such as wool and silk, as well as synthetic polyamides. Its molecular structure, characterized by multiple azo groups ($-N=N-$), is responsible for its chromophoric properties. This technical guide provides a detailed overview of the chemical and physical properties of **C.I. Acid Brown 120**, its molecular structure, a general synthesis methodology, and analytical protocols. Due to its primary application in the dye industry, information regarding its direct use in drug development or its interaction with specific signaling pathways is not available.

Chemical and Physical Properties

C.I. Acid Brown 120 is a complex organic salt with a significant molecular weight. A summary of its key chemical and physical properties is presented in the tables below. It is noteworthy that while general qualitative descriptions of its properties are available, specific quantitative

data such as solubility in g/L, a precise melting or decomposition point, and UV-Visible absorption maxima are not readily found in publicly available literature.

General Properties

Property	Value	Source
C.I. Name	Acid Brown 120	
C.I. Number	35020	
CAS Registry Number	6428-26-8	
Molecular Formula	$\text{C}_{30}\text{H}_{23}\text{N}_{12}\text{Na}_3\text{O}_9\text{S}_3$	
Molecular Weight	860.75 g/mol	
Chemical Class	Multi-azo dye	
Physical Appearance	Red-light brown powder	

Solubility and Spectroscopic Properties

Property	Description	Source
Solubility in Water	Soluble, forming a yellow-light brown solution.	
Behavior in Acid	In strong sulfuric acid, it dissolves to form a dark brown solution, which turns tan upon dilution. In an aqueous solution with strong hydrochloric acid, a brown precipitate is formed.	
Behavior in Base	In a thick sodium hydroxide solution, it forms an orange-brown solution.	
UV-Vis Absorption	Specific λ_{max} not available in the searched literature.	
Melting/Decomposition Point	Not available in the searched literature.	

Molecular Structure

C.I. Acid Brown 120 is a multi-azo dye, meaning its structure contains more than one azo group (-N=N-) linking aromatic moieties. The molecular formula, $\text{C}_{30}\text{H}_{23}\text{N}_{12}\text{Na}_3\text{O}_9\text{S}_3$, indicates a large and complex structure. The presence of three sodium sulfonate ($\text{-SO}_3\text{Na}$) groups confers its solubility in water, a characteristic feature of acid dyes. These negatively charged sulfonate groups allow the dye to form ionic bonds with the positively charged amino groups in protein fibers under acidic conditions.

While a definitive 2D structure is not readily available in the searched results, the manufacturing method provides clues to its composition. It is synthesized from 3-Aminobenzenesulfonic acid, Benzene-1,3-diamine, and 2,4-Diaminobenzenesulfonic acid.

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **C.I. Acid Brown 120** are not explicitly available. However, based on the general principles of azo dye chemistry,

representative methodologies can be outlined.

Synthesis of C.I. Acid Brown 120 (General Methodology)

The synthesis of **C.I. Acid Brown 120** involves a multi-step process of diazotization and coupling reactions.

Step 1: First Diazotization and Coupling

- **Diazotization of 3-Aminobenzenesulfonic Acid:** 3-Aminobenzenesulfonic acid is dissolved in an acidic solution (e.g., hydrochloric acid) and cooled to 0-5 °C. An aqueous solution of sodium nitrite (NaNO_2) is added dropwise to form the diazonium salt. The temperature is kept low to prevent the decomposition of the unstable diazonium salt.
- **Coupling with Benzene-1,3-diamine:** The resulting diazonium salt solution is then slowly added to a solution of Benzene-1,3-diamine. The coupling reaction occurs to form a monoazo compound.

Step 2: Second Diazotization and Coupling

- **Diazotization of the Monoazo Product:** The product from the first coupling step, which contains a free amino group, is diazotized under similar conditions as described in Step 1.
- **Coupling with a Second Molecule of Benzene-1,3-diamine:** The newly formed diazonium salt is then coupled with another molecule of Benzene-1,3-diamine to form a disazo compound.

Step 3: Third Diazotization and Final Coupling

- **Diazotization of 2,4-Diaminobenzenesulfonic Acid:** 2,4-Diaminobenzenesulfonic acid is bis-diazotized to form a tetrazo compound.
- **Final Coupling:** The bis-diazotized 2,4-Diaminobenzenesulfonic acid is coupled with two molecules of the disazo compound formed in Step 2 to yield the final multi-azo dye, **C.I. Acid Brown 120**.

Step 4: Isolation and Purification The final dye is typically isolated by salting out with sodium chloride, followed by filtration, washing, and drying.

Analysis of C.I. Acid Brown 120 (Representative HPLC Method)

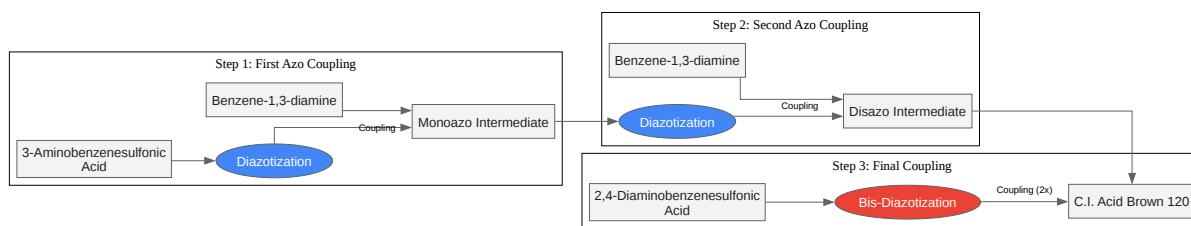
High-Performance Liquid Chromatography (HPLC) is a standard technique for the analysis of dyes. A general reverse-phase HPLC method for the analysis of an acid dye is provided below.

- Instrumentation: HPLC system with a pump, autosampler, column oven, and a Diode Array Detector (DAD) or UV-Vis detector.
- Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 µm particle size).
- Mobile Phase: A gradient elution is typically used.
 - Solvent A: Water with an additive like 0.1% formic acid or an ammonium acetate buffer.
 - Solvent B: Acetonitrile or methanol with the same additive.
- Gradient Program: A typical gradient might start with a low percentage of Solvent B, which is gradually increased over the run to elute the more hydrophobic components.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30-40 °C.
- Detection: The DAD can monitor a range of wavelengths to determine the absorption maximum of the dye and detect any impurities.
- Sample Preparation: A stock solution of the dye is prepared in the mobile phase or a suitable solvent (e.g., water/methanol mixture) and then diluted to an appropriate concentration for analysis.

Visualizations

Synthesis Workflow of C.I. Acid Brown 120

The following diagram illustrates the general workflow for the synthesis of **C.I. Acid Brown 120**.

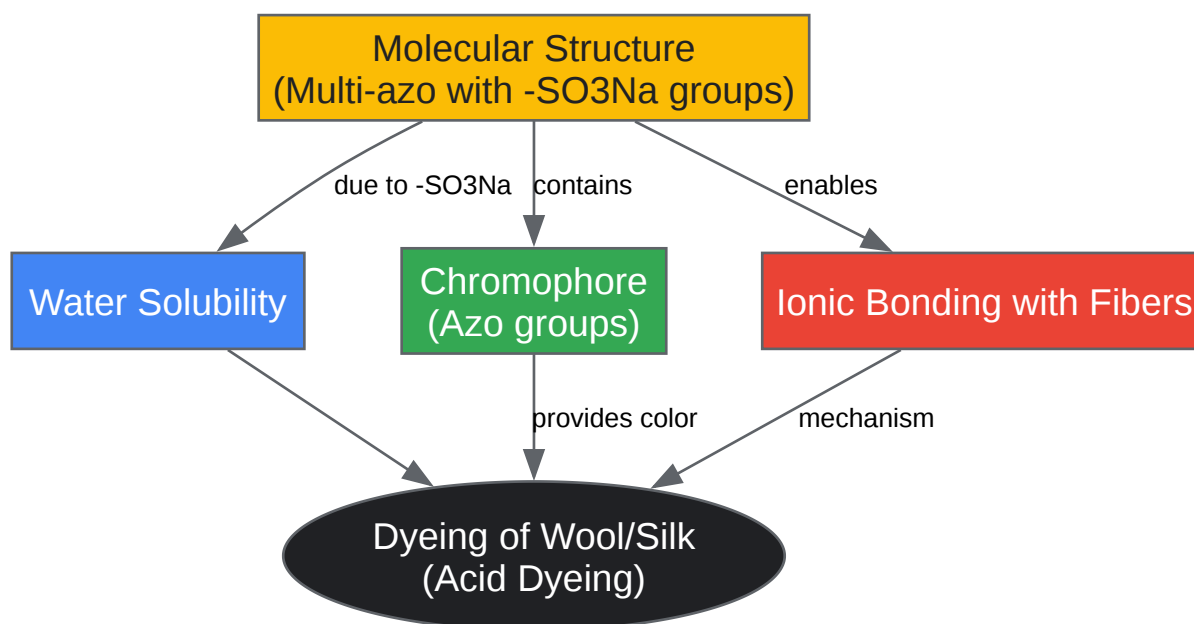


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Caption: General synthesis workflow for **C.I. Acid Brown 120**.

Logical Relationship of Dye Properties and Application

The following diagram illustrates the relationship between the chemical structure of **C.I. Acid Brown 120** and its application as an acid dye.



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Caption: Relationship between structure and application of **C.I. Acid Brown 120**.

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